

In-Depth Technical Guide: Safety and Handling of 3-Amino-4-iodopyridine

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Compound of Interest

Compound Name: 3-Amino-4-iodopyridine

Cat. No.: B027973

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **3-Amino-4-iodopyridine** (CAS No. 105752-11-2). The information is intended for laboratory personnel and professionals in drug development who may handle this compound. Due to the limited availability of specific toxicological data for **3-Amino-4-iodopyridine**, this guide also incorporates data from structurally related aminopyridines to provide a more complete safety profile.

Hazard Identification and Classification

3-Amino-4-iodopyridine is classified as a hazardous substance. The following table summarizes its GHS hazard classifications based on available safety data sheets.^[1]

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Danger	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	Danger	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	Danger	H318: Causes serious eye damage
Specific Target Organ Toxicity - Single Exposure	Category 3	Danger	H335: May cause respiratory irritation

Target Organs: Respiratory system.[1]

Physicochemical and Toxicological Properties

While specific quantitative toxicological data for **3-Amino-4-iodopyridine** is limited, the following tables provide its known physicochemical properties and toxicological data for related aminopyridine compounds to serve as a reference.

Table 2.1: Physicochemical Properties of 3-Amino-4-iodopyridine

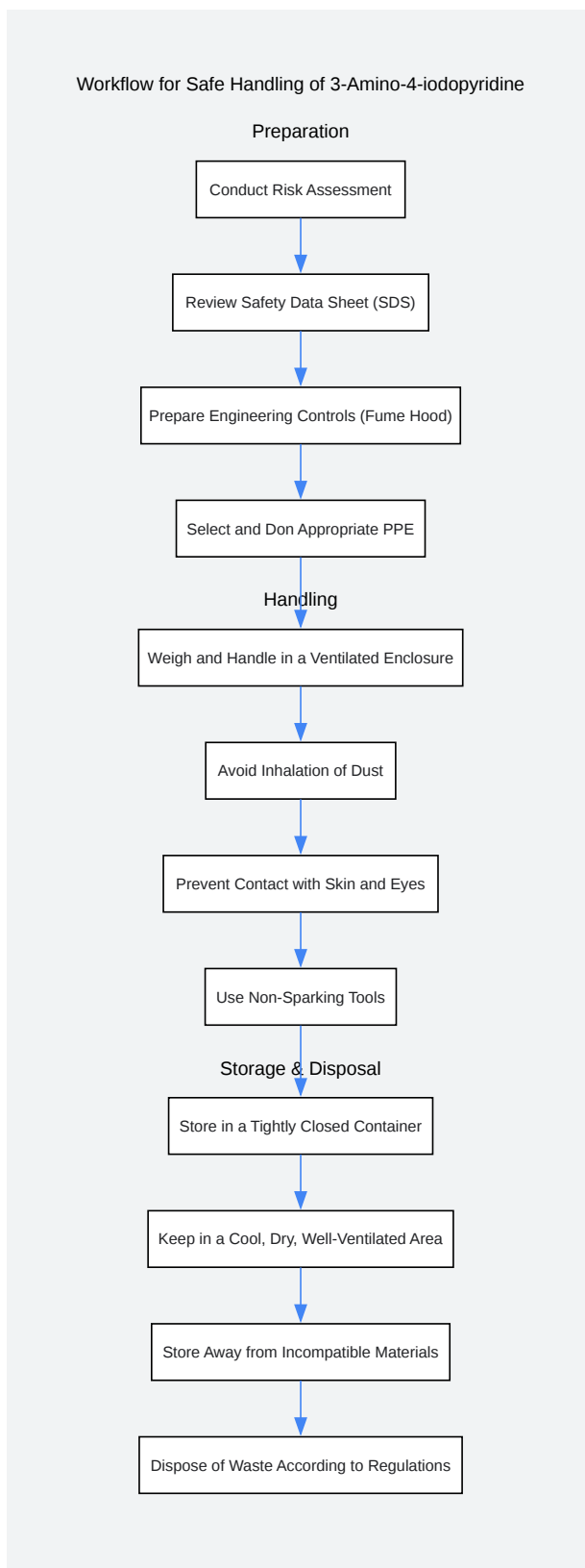
Property	Value	Reference
CAS Number	105752-11-2	
Molecular Formula	C ₅ H ₅ IN ₂	
Molecular Weight	220.01 g/mol	
Appearance	Solid	
Melting Point	65-70 °C	

Table 2.2: Acute Toxicity Data for Related Aminopyridines

Compound	Test	Species	Route	Value	Reference
3-Aminopyridine	LD50	Quail	Oral	178 mg/kg	[2]
4-Aminopyridine	LD50	Rat	Oral	20 mg/kg	[3]
3-Amino-4-methylpyridine	LD50	Rat	Oral	267.74 mg/kg (Predicted)	[4]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure laboratory safety. The following workflow outlines the key steps for handling **3-Amino-4-iodopyridine**.



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Safe Handling Workflow

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Amino-4-iodopyridine**:

- Eye/Face Protection: Chemical safety goggles or a face shield.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile), a lab coat, and closed-toe shoes.
- Respiratory Protection: A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates if ventilation is inadequate.

Engineering Controls

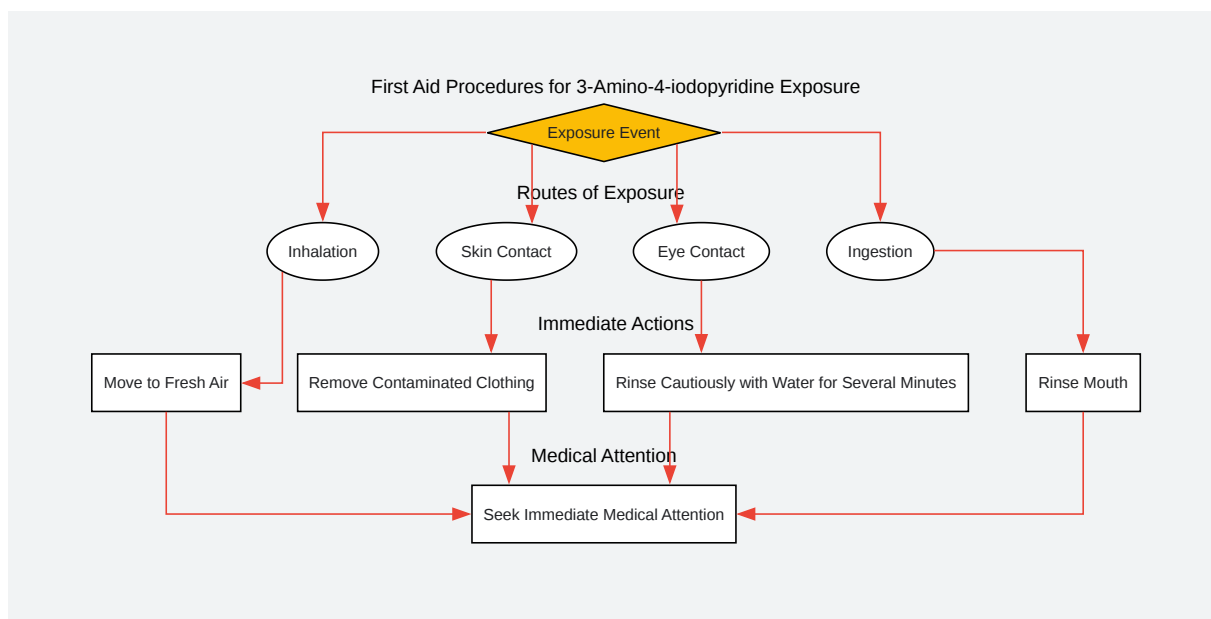
- Always handle **3-Amino-4-iodopyridine** in a certified chemical fume hood to minimize inhalation exposure.
- Ensure an eyewash station and safety shower are readily accessible.

Storage Conditions

Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.^[5] It should be stored away from incompatible materials such as strong oxidizing agents and strong acids.

First Aid and Emergency Procedures

In case of exposure, immediate action is crucial. The following diagram illustrates the appropriate first aid measures.



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